

# BI 01383298 negative control BI01372674 usage

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**Compound Focus:** BI 01383298

Cat. No.: S521111

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## Compound Overview and Properties

**BI 01383298** is a potent, selective, and irreversible inhibitor of the human sodium-coupled citrate transporter (NaCT or SLC13A5) [1] [2] [3]. Its negative control, BI01372674, is a chemically analogous compound that is inactive and used to confirm that observed effects are specific to SLC13A5 inhibition [3].

The table below summarizes their core characteristics for easy comparison:

Attribute	BI 01383298 (Active Probe)	BI 01372674 (Negative Control)
IUPAC Name	(1-(3,5-dichloro-phenylsulfonyl)-piperidin-4-yl)-((4-fluoro-phenyl)-methylamino)-methanone [4]	Information not available in search results [4]
Molecular Formula	C <sub>19</sub> H <sub>19</sub> Cl <sub>2</sub> FN <sub>2</sub> O <sub>3</sub> S [4] [1]	C <sub>21</sub> H <sub>25</sub> Cl <sub>2</sub> N <sub>2</sub> O <sub>4</sub> PS [4]
Molecular Weight	444.0 (calculated from formula) [4], 445.34 (reported) [1] [2] [5]	502.1 [4]
CAS Number	2227549-00-8 [1] [2] [5]	Information not available in search results
IC <sub>50</sub> (hSLC13A5)	24-100 nM [1] [2] [3]	Inactive [3]

Attribute	BI 01383298 (Active Probe)	BI 01372674 (Negative Control)
Selectivity	>1000-fold over other SLC13 family members [1] [5]	Inactive analogue [3]
Mechanism	Irreversible, non-competitive inhibitor [3]	N/A
Species Specificity	Inhibits human NaCT; no effect on mouse NaCT [3]	Information not available in search results

### Solubility & Storage

- **Solubility:** **BI 01383298** is soluble in DMSO (approximately 37-45 mg/mL) [1] [2]. It is insoluble in water or ethanol as a free solution [2]. For assay buffer conditions, please refer to the solubility table in the SGC probe summary [4].
- **Storage:** Store the powder at -20°C. Protect from light [1] [2].

## Experimental Protocols

Here are detailed methodologies for key experiments citing **BI 01383298**, based on a primary research publication [3].

**Uptake Measurement to Assess Inhibitor Potency (IC<sub>50</sub>)** This protocol measures the inhibition of citrate transport in cells.

- **Cell Lines:** HepG2 (endogenous hSLC13A5 expression) or HEK293FT cells (ectopically expressing human or mouse SLC13A5).
- **Cell Seeding:** Seed HepG2 cells at  $4 \times 10^5$  cells/well in 24-well plates 48 hours before the assay.
- **Inhibitor Preparation:** Prepare **BI 01383298** and the negative control BI01372674 in DMSO. The final DMSO concentration in the assay should be 0.1% [3].
- **Uptake Assay:**
  - Aspirate culture medium from cells.
  - Incubate cells with a NaCl-based uptake buffer (140 mM NaCl, 5.4 mM KCl, 1.8 mM CaCl<sub>2</sub>, 0.8 mM MgSO<sub>4</sub>, 5 mM glucose, 25 mM HEPES/Tris, pH 7.5) containing the inhibitor or vehicle control (0.1% DMSO) for a pre-determined time.
  - Initiate uptake by adding [<sup>14</sup>C]-citrate (4 μM) to the buffer.

- Incubate for 30 minutes at 37°C.
- Stop uptake by removing the medium and washing cells with ice-cold buffer.
- **Data Analysis:** Lyse cells and measure incorporated radioactivity. Determine Na<sup>+</sup>-dependent uptake by subtracting uptake in an NMDG-Cl (Na<sup>+</sup>-free) buffer. Normalize data to protein content and calculate IC<sub>50</sub> values.

**Colony Formation Assay to Assess Cell Proliferation** This protocol evaluates the long-term impact of SLC13A5 inhibition on cell growth.

- **Cell Line:** HepG2 cells.
- **Procedure:**
  - Seed cells at 5,000 cells/well in 6-well plates.
  - Culture cells in normal medium supplemented with either 0.1% DMSO (vehicle control), 5 μM **BI 01383298**, or 10 μM **BI 01383298**.
  - Replace the medium with fresh corresponding medium every other day for 10 days.
  - After 10 days, wash cells with PBS, fix with methanol, and stain with Giemsa stain.
  - Photograph colonies, extract the stain, and quantify the results [3].

## Troubleshooting Guide & FAQs

**Q1: What should I do if BI 01383298 precipitates in my aqueous assay buffer?**

- **Confirm Stock Solution:** Ensure your DMSO stock solution is fresh and properly prepared. Moisture-absorbing DMSO can reduce solubility [2].
- **Final Concentration:** For a final concentration of 10 μM in the assay with 0.1% DMSO, the compound should remain soluble in standard assay buffers [4]. Precipitation is more likely at higher concentrations.
- **Use a Solubilizing Agent:** If working at higher concentrations, consider using a solubilizing agent. One documented injection formulation is DMSO:Tween 80:Saline = 10:5:85 [1].

**Q2: How do I confirm that my observed biological effect is due to SLC13A5 inhibition and not an off-target effect?**

- **Use the Negative Control:** Always include the inactive analog, BI01372674, in your experiments. A biological effect seen with **BI 01383298** but not with BI01372674 at the same concentration is likely specific to SLC13A5 inhibition [3].
- **Check Species Specificity:** If possible, repeat key experiments in a system expressing mouse NaCT. **BI 01383298** is highly specific for human NaCT and should not inhibit the mouse orthologue, providing strong evidence for on-target activity [3].

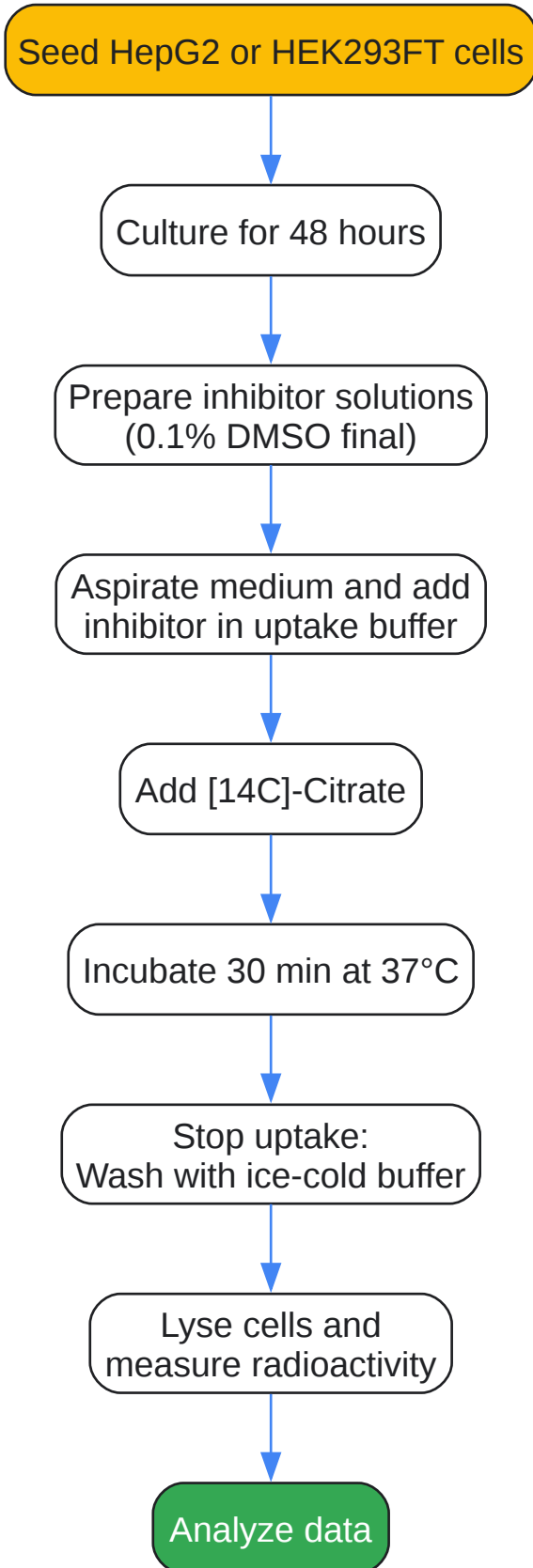
**Q3: The inhibition of citrate uptake in my cells appears to be irreversible. Is this expected?**

- **Yes, this is a known characteristic.** **BI 01383298** is documented as the first known irreversible inhibitor of human NaCT [3]. This means that the inhibitory effect may persist even after the compound is washed from the cells, which is an important factor to consider when designing experiments, especially those involving long-term or recovery phases.

## Experimental Workflow for Uptake Assay

The diagram below outlines the key steps for performing the citrate uptake measurement assay.

## Citrate Uptake Assay Workflow



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## References

1. | Sodium Channel | CAS 2227549-00-8 | Buy BI ... 01383298 BI [[invivochem.com](http://invivochem.com)]
2. | 99%(HPLC) | Selleck | Others BI 01383298 [[selleckchem.com](http://selleckchem.com)]
3. Functional analysis of a species-specific inhibitor selective for human... [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
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